

Best practices for preparing 2-APB hydrochloride stock solutions

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Compound of Interest

Compound Name: 2-APB hydrochloride

Cat. No.: B160591

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Technical Support Center: 2-APB Hydrochloride

This guide provides best practices, frequently asked questions, and troubleshooting advice for the preparation and use of 2-Aminoethoxydiphenylborane (2-APB) hydrochloride stock solutions in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is **2-APB hydrochloride** and what are its primary applications in research?

2-Aminoethoxydiphenylborane (2-APB) is a versatile, membrane-permeable chemical modulator used extensively in calcium signaling research. It is primarily known as an inhibitor of inositol 1,4,5-trisphosphate (IP3) receptors (IC₅₀ = 42 μ M) and store-operated Ca²⁺ channels (SOCs).[1][2][3] However, its pharmacology is complex, as it also blocks SERCA pumps and modulates various TRP channels, activating some (TRPV1, TRPV2, TRPV3) while inhibiting others (TRPC1, TRPC3, TRPC5).[1][4] Its effect on store-operated Ca²⁺ entry (SOCE) is notably dose-dependent, causing potentiation at low concentrations (1-5 μ M) and inhibition at higher concentrations (>30 μ M).[1]

Q2: What are the recommended solvents for preparing **2-APB hydrochloride** stock solutions?

2-APB hydrochloride exhibits good solubility in several common organic solvents but is generally insoluble in water.[5] The most frequently recommended solvent is dimethyl sulfoxide

(DMSO).[1][2][5] Ethanol is also a viable option.[1][2][6] For consistent results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the compound's solubility.[5]

Q3: How should I properly store the solid **2-APB hydrochloride** and the prepared stock solutions?

- **Solid Compound:** The solid form of **2-APB hydrochloride** is stable and can be stored at room temperature or refrigerated (2-8°C).[1][2]
- **Stock Solutions:** To ensure stability, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[2][3] Solutions stored at -20°C are typically stable for up to one to two months.[1][2] For longer-term storage, -80°C is recommended, which can extend stability for up to six months.[3] It is best practice to prepare fresh solutions and use them on the same day if possible.[1]

Q4: Is **2-APB hydrochloride** stable in aqueous physiological buffers?

This is a critical consideration. Recent studies have shown that 2-APB readily hydrolyzes in aqueous physiological buffers.[7] This degradation can lead to a loss of its intended activity on targets like SOCE and may produce hydrolysis products with their own biological effects, such as the inhibition of NADPH oxidase 2 (NOX2). This instability is a likely source of experimental variability. Therefore, it is recommended to add the stock solution to aqueous media immediately before starting the experiment.

Experimental Protocol: Preparing a 100 mM 2-APB Stock Solution

Objective: To prepare a high-concentration stock solution of **2-APB hydrochloride** in DMSO for subsequent dilution in experimental buffers.

Materials:

- **2-APB hydrochloride** (MW: 225.09 g/mol for the free base, adjust for hydrochloride salt if necessary)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer and/or sonicator

Procedure:

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **2-APB hydrochloride** powder. For example, to prepare 1 mL of a 100 mM solution, you would weigh approximately 22.5 mg.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the tube containing the powder. For the example above, add 1 mL of DMSO.
- Dissolving: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the compound does not dissolve completely, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquoting and Storage: Dispense the clear stock solution into single-use aliquots in sterile, tightly sealed cryovials. Label each vial clearly with the compound name, concentration, solvent, and preparation date.
- Storage: Immediately store the aliquots at -20°C for short-term use (up to 2 months) or -80°C for long-term storage (up to 6 months).^{[2][3]}

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Incomplete Dissolution	1. Incorrect solvent used. 2. Solvent is not high-purity or has absorbed moisture. [5] 3. Solution is supersaturated.	1. Ensure you are using a recommended solvent like high-purity DMSO or ethanol. 2. Use a fresh, unopened bottle of anhydrous DMSO. [5] 3. Prepare a more dilute stock solution.
Precipitation in Stock Solution After Freezing	1. Solution was not fully dissolved before freezing. 2. Freeze-thaw cycles have compromised stability.	1. Before use, warm the aliquot to room temperature and vortex/sonicate to redissolve the precipitate. [1] Ensure it is fully clear before diluting. 2. Always use single-use aliquots to avoid freeze-thaw cycles. [2] [3]
Inconsistent or Unexpected Experimental Results	1. Dose-dependent effects: 2-APB has opposing effects on SOCE at low vs. high concentrations. [1] 2. Hydrolysis: The compound degrades in aqueous buffers, altering its effective concentration and activity over time. [7] 3. Off-target effects: 2-APB interacts with multiple targets beyond IP3Rs and SOCs, such as SERCA pumps and TRP channels. [1] [8]	1. Perform dose-response experiments to characterize the effect in your specific system. 2. Add the stock solution to your experimental medium immediately before application. Minimize incubation time in aqueous solutions. 3. Be aware of the compound's polypharmacology. Consider using more specific inhibitors or genetic tools to confirm that the observed effect is due to the intended target.

Quantitative Data Summary

Table 1: Solubility of 2-APB

Solvent	Reported Solubility	Reference(s)
DMSO	≥9.4 - 45 mg/mL (or up to 100-200 mM)	[1] [2] [3] [5] [6] [9]
Ethanol	~10 - 25 mg/mL	[1] [2] [5] [6]
PBS (pH 7.2)	≥10 mg/mL	[6]

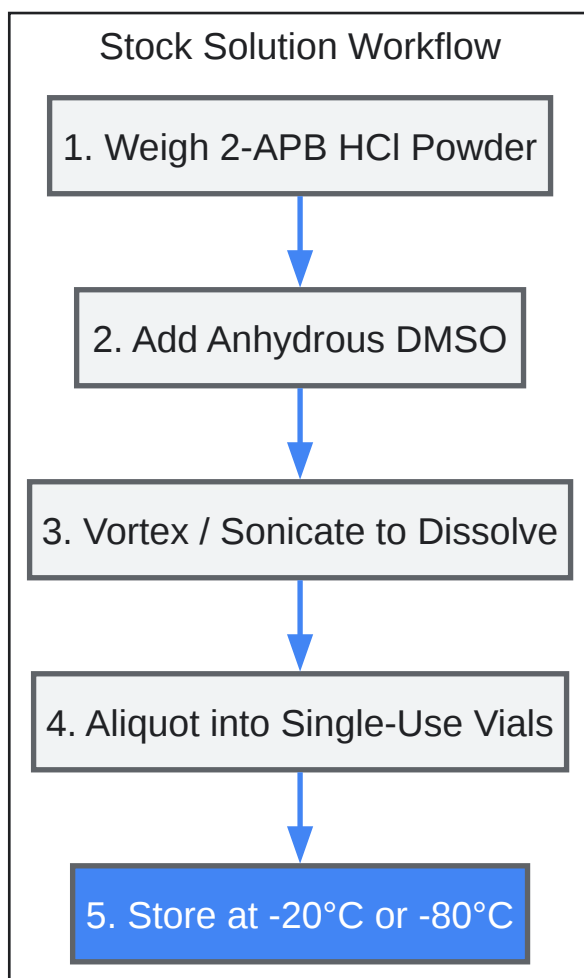
| Water | Insoluble [\[5\]](#) |

Table 2: Recommended Storage Conditions for 2-APB Solutions

Storage Temperature	Maximum Recommended Duration	Reference(s)
-20°C	1 to 2 months	[1] [2]

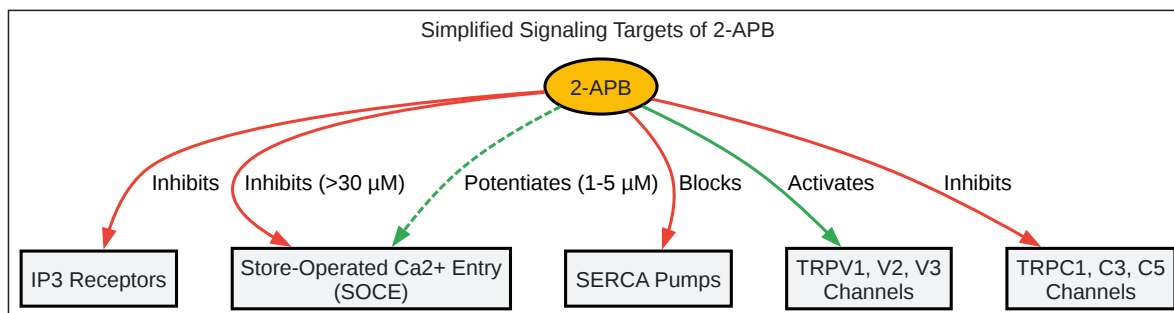
| -80°C | Up to 6 months [\[3\]](#) |

Visualizations



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Caption: Experimental workflow for preparing **2-APB hydrochloride** stock solutions.



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Caption: The complex polypharmacology of 2-APB, illustrating its multiple cellular targets.

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